

Technical Guide: Physicochemical Characterization of Tridec-1-en-5-one

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Tridec-1-EN-5-one

Cat. No.: B15472840

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tridec-1-en-5-one (CAS Number: 38945-67-4) is an organic compound of interest within various fields of chemical and pharmaceutical research. As an α,β -unsaturated ketone, its chemical reactivity and physical properties are of significant importance for its potential applications. This technical guide provides a comprehensive overview of the methodologies used to determine the key physical properties of **Tridec-1-en-5-one** and outlines a representative synthetic workflow. Due to the limited availability of specific experimental data for this compound in publicly accessible databases, this guide focuses on the standardized experimental protocols for its characterization.

Data Presentation: Physical Properties of Tridec-1-en-5-one

A thorough search of available chemical databases and scientific literature did not yield specific experimental values for the physical properties of **Tridec-1-en-5-one**. The following table summarizes the key physical properties that are essential for the characterization of this compound. Researchers are encouraged to determine these values experimentally using the protocols outlined in the subsequent sections.

Property	Value	Units
Molecular Weight	196.33	g/mol
Boiling Point	Data Not Available	°C
Melting Point	Data Not Available	°C
Density	Data Not Available	g/cm ³
Solubility	Data Not Available	-

Experimental Protocols

The following sections detail the standard experimental methodologies for the determination of the primary physical properties of organic compounds like **Tridec-1-en-5-one**.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of a substance, a micro-boiling point determination using a Thiele tube is a suitable method.

Apparatus:

- Thiele tube
- Thermometer (0-300 °C range)
- Capillary tubes (sealed at one end)
- Small rubber band or wire
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil

Procedure:

- A small amount of **Tridec-1-en-5-one** (a few drops) is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level above the side arm.
- The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point

For solid organic compounds, the melting point is a crucial indicator of purity. The melting point is determined as a temperature range from the point at which the first drop of liquid appears to the temperature at which the entire sample is liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- A small, dry sample of the purified solid **Tridec-1-en-5-one** is finely powdered.
- A capillary tube is tapped, open end down, into the powder to pack a small amount (2-3 mm in height) of the sample into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature about 15-20 °C below the expected melting point.
- The heating rate is then slowed to 1-2 °C per minute.
- The temperature at which the first liquid droplet is observed is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range.

Determination of Density

The density of a liquid can be determined using a pycnometer or a vibrating tube densimeter for higher accuracy.

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- The clean, dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.

- The volume of the pycnometer is precisely determined by weighing the water-filled pycnometer and using the known density of water at that temperature.
- The pycnometer is then emptied, dried, and filled with **Tridec-1-en-5-one**.
- The filled pycnometer is brought to the same constant temperature in the water bath.
- The pycnometer filled with the sample is weighed.
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Solubility

The solubility of **Tridec-1-en-5-one** can be qualitatively assessed in a range of solvents to understand its polarity.

Apparatus:

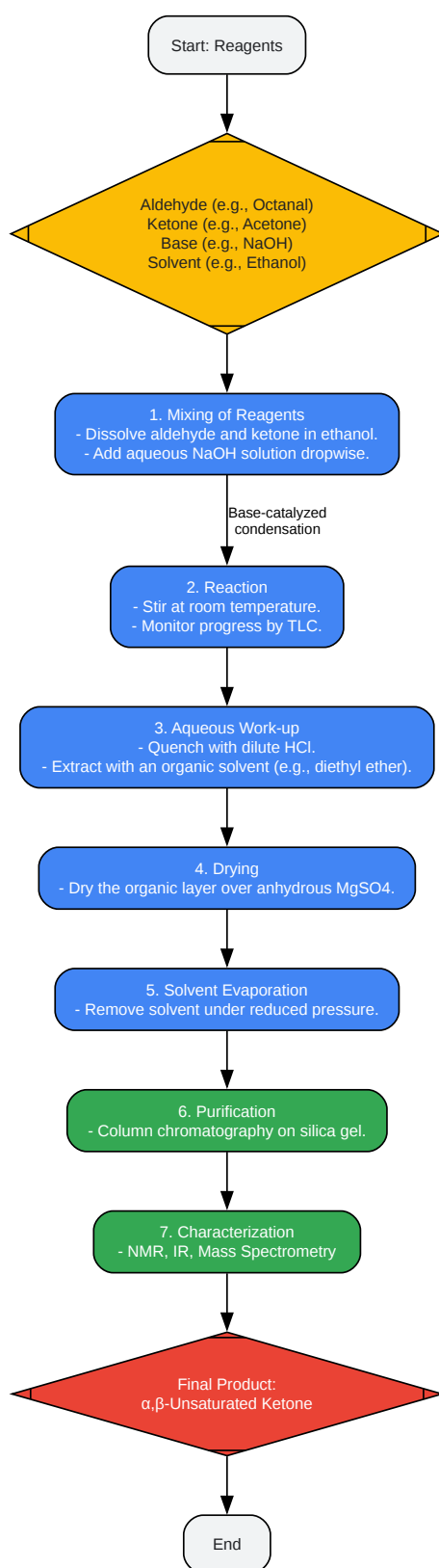
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, diethyl ether, acetone, toluene, dichloromethane)

Procedure:

- Approximately 0.1 mL of **Tridec-1-en-5-one** is placed in a small test tube.
- The solvent to be tested is added dropwise (up to 3 mL), with agitation after each addition.
- The mixture is observed to see if the sample dissolves completely to form a homogeneous solution.
- Solubility is typically reported as soluble, partially soluble, or insoluble. For quantitative analysis, a saturated solution would be prepared and the concentration determined by a suitable analytical method (e.g., GC-MS or HPLC).

Mandatory Visualization: Synthetic Workflow

Since specific details for the synthesis of **Tridec-1-en-5-one** are not readily available, a representative experimental workflow for the synthesis of an α,β -unsaturated ketone via a Claisen-Schmidt condensation is provided. This reaction involves the base-catalyzed condensation of an aldehyde (with no α -hydrogens) and a ketone. For **Tridec-1-en-5-one**, this could conceptually involve the reaction of octanal with acetone, followed by further reactions to achieve the final structure, though this is a simplified representation.



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A representative workflow for the synthesis of an α,β -unsaturated ketone.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com